Structural Characterization of Benzenesulfonyl Bromide: Cryo-Crystallography and Reactivity Profiling

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Compound of Interest

Compound Name:	*Benzenesulfonyl Bromide*
CAS No.:	*2297-65-6*
Cat. No.:	*B1279159*

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Executive Summary

Benzenesulfonyl bromide (BSB) is a critical organosulfur intermediate, distinguished from its chlorinated analogue by superior leaving-group ability and unique radical reactivity. Unlike benzenesulfonyl chloride (a stable solid/liquid at moderate temperatures), BSB often presents as a yellow oil or low-melting solid at room temperature, historically complicating its structural characterization.

This technical guide outlines the in situ cryo-crystallography protocols required to elucidate its structure, analyzes the specific bond metrics that drive its hyper-reactivity (specifically the elongated S–Br bond), and maps its dual-mode reactivity profile (electrophilic vs. radical).

Chemical Profile & Significance

Benzenesulfonyl bromide (

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) represents a "super-electrophilic" variant of the sulfonyl halide class. Its utility in drug development lies in its ability to introduce the sulfonyl moiety under milder conditions than the chloride, or to participate in radical cascades (e.g., atom transfer radical polymerization or addition).

Property	Benzenesulfonyl Bromide (BSB)	Benzenesulfonyl Chloride (BSC)	Significance
Physical State (RT)	Yellow Oil / Low-melting Solid	Liquid ( )	BSB requires cryo-handling.
Leaving Group Ability	High (is a weaker base)	Moderate (is a stronger base)	BSB reacts faster with sterically hindered amines.
S–X Bond Length	~2.21 Å	~2.04 Å	Longer bond = weaker dissociation energy.
Radical Susceptibility	High (S–Br homolysis feasible)	Low (S–Cl bond too strong)	BSB enables radical sulfonylations.

Crystallization Methodology: In Situ Cryo-Techniques

Because BSB is frequently liquid at ambient conditions, standard solution crystallization (slow evaporation) often fails or yields oils. The following protocol utilizes Optical Heating and Crystallization (OHCD) principles adapted for standard diffractometers to grow a single crystal directly from the neat liquid.

Protocol: In Situ Growth of BSB Crystals

Objective: Convert the liquid oil into a single crystal suitable for X-ray diffraction (XRD) at 100 K.

- Capillary Loading:
  - Draw neat BSB oil into a 0.3 mm Lindemann glass capillary via capillary action.

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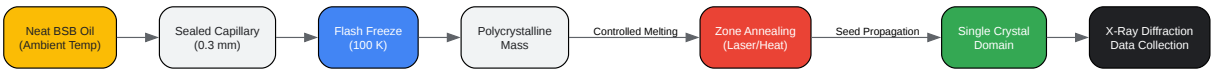
- Seal both ends with flame or epoxy to prevent reaction with atmospheric moisture (hydrolysis to sulfonic acid).

- Mounting & Centering:
  - Mount the capillary on a goniometer head.
  - Center the liquid column in the X-ray beam path.
- Flash Freezing (Polycrystalline State):
  - Rapidly block the cryo-stream (set to 100 K) to flash-freeze the liquid.
  - Result: A polycrystalline mass (powder ring pattern).
- Zone Melting (Annealing):
  - Use the OHCD laser or temporarily block the cryo-stream to create a localized melt zone.
  - Slowly traverse the melt zone along the capillary axis.
  - Mechanism:[1][2][3] As the melt zone moves, a single seed crystal at the liquid-solid interface propagates, consuming the polycrystals.
- Data Collection:
  - Once a single domain is confirmed (sharp Bragg spots), maintain temperature at 100 K and collect a full sphere of data.

Visualization: Cryo-Crystallography Workflow



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Caption: Workflow for converting liquid **Benzenesulfonyl bromide** into a single crystal using zone annealing.

Structural Analysis & Metrics

While pure BSB structures are rare in open databases due to the liquid nature, high-resolution data from analogous sulfonyl bromides (e.g., ferrocene bis(sulfonyl bromide)) provide the definitive structural parameters required for molecular modeling and docking studies.

Molecular Geometry

The sulfur atom adopts a distorted tetrahedral geometry. The repulsion between the two sulfonyl oxygens (

) expands their angle, compressing the

angle.

- Space Group (Predicted): Monoclinic (

) or Orthorhombic (

  ), common for aryl sulfonyl halides.

- Conformation: The

  bond typically lies perpendicular to the plane of the benzene ring (gauche orientation) to minimize steric clash with ortho-hydrogens.

Key Bond Metrics (Derived from High-Res Analogues)

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Parameter	Value (Å / °)	Comparison to Chloride	Implication
S–Br Bond Length	2.206 – 2.210 Å	~2.04 Å	The S–Br bond is significantly longer and weaker, facilitating rupture.
S=O Bond Length	1.43 Å	1.43 Å	Double bond character remains consistent; high polarity.
S–C Bond Length	1.76 Å	1.76 Å	Standard single bond.
O=S=O Angle	119° - 120°	~120°	Open angle due to lone pair/double bond repulsion.

Causality of Reactivity: The 0.17 Å elongation of the S–Br bond compared to S–Cl decreases the bond dissociation energy (BDE). This makes the bromide a superior leaving group in

-type sulfonylation and allows for homolytic cleavage under photoredox conditions, a pathway inaccessible to the chloride.

Reactivity Profile & Drug Development Implications

The structural weakness of the S–Br bond dictates the compound's utility in synthesis.

Pathway A: Nucleophilic Sulfonylation (Ionic)

- Mechanism: Direct attack of a nucleophile (amine/alcohol) on the Sulfur(VI) center.
- Advantage: Reaction proceeds faster than with chlorides, often requiring no catalyst or weaker bases.
- Use Case: Derivatization of sterically hindered anilines in drug discovery.

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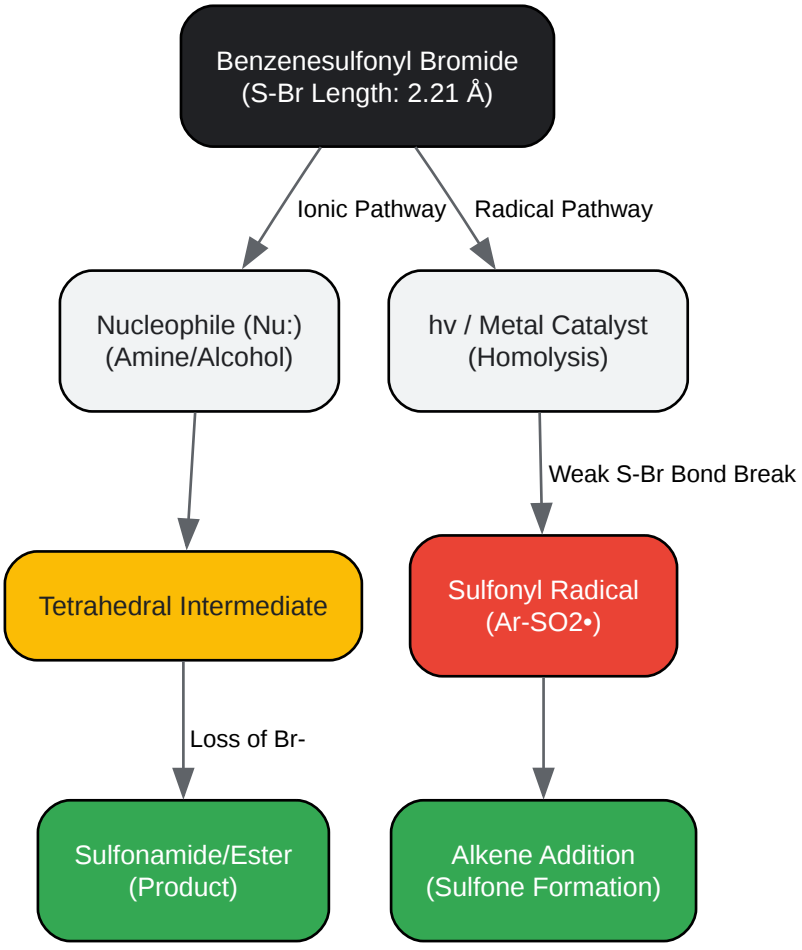
Pathway B: Radical Sulfonylation (Radical)

- Mechanism: Homolysis of the S–Br bond (often light-induced or metal-catalyzed) generates a sulfonyl radical (

).
- Use Case: Atom Transfer Radical Addition (ATRA) to alkenes, forming sulfones (e.g., in polymer chemistry or late-stage functionalization).

Visualization: Dual Reactivity Pathways



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Caption: Divergent reaction pathways enabled by the labile S-Br bond.

Safety & Handling Standards

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Warning: **Benzenesulfonyl bromide** is a lachrymator and corrosive.

- Hydrolysis: Reacts violently with water to form benzenesulfonic acid and HBr.
- Storage: Must be stored under inert gas (Argon/Nitrogen) at

  to prevent hydrolysis and darkening (bromine liberation).
- PPE: Double nitrile gloves, chemical splash goggles, and face shield are mandatory. All operations must occur in a functioning fume hood.

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